

PF-AKT400 Application Notes and Protocols

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Compound Focus: PF-AKT400

Cat. No.: S548344

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Chemical Profile and Formulation

PF-AKT400 is a potent, ATP-competitive inhibitor of the serine/threonine kinase Akt (Protein Kinase B). It demonstrates high selectivity for Akt isoforms, showing **900-fold greater selectivity for PKB α (IC₅₀ = 0.5 nM) compared to PKA (IC₅₀ = 450 nM)** [1] [2] [3]. This makes it a valuable tool for dissecting the PI3K/Akt signaling pathway in cancer research.

The table below summarizes its core chemical and biological properties:

Property	Specification
CAS Number	1004990-28-6 [4] [1]
Molecular Formula	C ₂₀ H ₂₂ F ₂ N ₆ O [4] [1] [2]
Molecular Weight	400.43 g/mol [4] [1] [2]
Solubility	≥ 90 mg/mL in DMSO (224.76 mM - 249.73 mM) [4] [2] [3]
Storage (Powder)	-20°C for 2-3 years [4] [3]
Storage (Solution)	-80°C for 6 months to 1 year [4] [3]
Primary Target (IC ₅₀)	Akt/PKB α - 0.5 nM [4] [1] [3]
Selectivity (IC ₅₀)	PKA - 450 nM [4] [1] [3]

Stock Solution Preparation and Handling

A stable and correctly prepared stock solution is fundamental for reproducible experimental results.

Recommended Solvent and Concentration

- **Solvent:** Anhydrous **Dimethyl Sulfoxide (DMSO)** is the recommended solvent [4] [2] [3].
- **Concentration:** A standard stock concentration is **10 mM** [4]. For a 10 mM solution, dissolve **4.0 mg** of **PF-AKT400** powder in **1 mL** of pure DMSO.

Step-by-Step Preparation Protocol

- **Equipment and Reagents:** Bring anhydrous DMSO to room temperature. Pre-chill a microcentrifuge tube.
- **Weighing:** Accurately weigh the required mass of **PF-AKT400** powder using an analytical microbalance.
- **Dissolution:** Transfer the powder to the tube and add the calculated volume of DMSO. Cap the tube tightly.
- **Solubilization:** Vortex the mixture vigorously for 1-2 minutes. To ensure complete dissolution, **briefly sonicate the solution in a water bath sonicator** for 1-2 minutes [4].
- **Aliquoting:** Immediately aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- **Storage:** Store aliquots at **-80°C** for long-term stability (up to 1 year). For short-term use, storage at **-20°C** for up to one month is acceptable [4] [3].

In Vitro Experimental Protocols

Kinase Assay to Determine IC₅₀

This protocol is adapted from the kinase activity assay used to characterize **PF-AKT400** [1].

- **Principle:** A fluorescence polarization (FP)-based IMAF assay is used to measure the inhibition of Akt1 kinase activity.
- **Procedure:**
 - **Reaction Setup:** In a 96-well plate, combine:
 - 5 µL of **PF-AKT400** stock solution (serially diluted in DMSO/reaction buffer).

- 10 µL of a solution containing 4 µM ATP and 40 nM fluorescent-labeled Crosstide peptide substrate (GRPRTSSFAEG).
 - 5 µL of activated Akt1 kinase protein (lacking the PH domain).
 - **Incubation:** Incubate the reaction mixture for 90 minutes at room temperature.
 - **Detection:** Stop the reaction by adding IMAP binding solution. The binding of the phosphorylated peptide to the beads increases fluorescence polarization, which is measured using a plate reader (Excitation: 544 nm, Emission: 615 nm).
 - **Data Analysis:** The FP signal is inversely proportional to inhibitor potency. Calculate the % inhibition and IC₅₀ values using non-linear regression analysis of the dose-response curve.
- **Key Biological Application:** In U87 glioblastoma cells, **PF-AKT400** reduced phosphorylation of the downstream Akt substrate GSK-3α with a cellular IC₅₀ of approximately **310 nM** [1].

In Vivo Dosing and Efficacy Models

The following information is derived from studies on tumor xenograft models [1].

Dosing Formulation and Regimen

- **Vehicle:** 0.5% Methylcellulose [1].
- **Preparation Note:** For in vivo formulations, solvents are added sequentially with clarification between each step. Sonication or heating may be used to dissolve the compound if necessary [4].
- **Alternative Vehicle:** A more complex vehicle for higher concentrations is 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline, which can achieve a concentration of 3.3 mg/mL (8.24 mM) [4].
- **Dosing:** Administered orally (p.o.) at doses ranging from **25 to 150 mg/kg**, twice daily (b.i.d.) [1].

Efficacy in Preclinical Models

The table below summarizes the antitumor efficacy of **PF-AKT400** in various human cancer xenograft models:

Cancer Model	Dosing Regimen	Efficacy (Tumor Growth Inhibition - TGI)	Citation
PC3 Prostate Carcinoma	100 mg/kg, b.i.d., 10 days	75% TGI	[1]
Colo205 Colorectal Carcinoma	150 mg/kg, b.i.d., 10 days	60% TGI	[1]

Cancer Model	Dosing Regimen	Efficacy (Tumor Growth Inhibition - TGI)	Citation
PC3 Prostate Carcinoma (Combination)	75 mg/kg, b.i.d. + Rapamycin (10 mg/kg), 10 days	98% TGI	[1]

- **Pharmacodynamic (PD) Analysis:** Immunoblot analysis of PC3 tumor lysates showed that oral administration of **PF-AKT400** led to a significant reduction in S6 phosphorylation and hyperphosphorylation of Akt. The peak PD responses were observed **1-4 hours post-administration** [1].

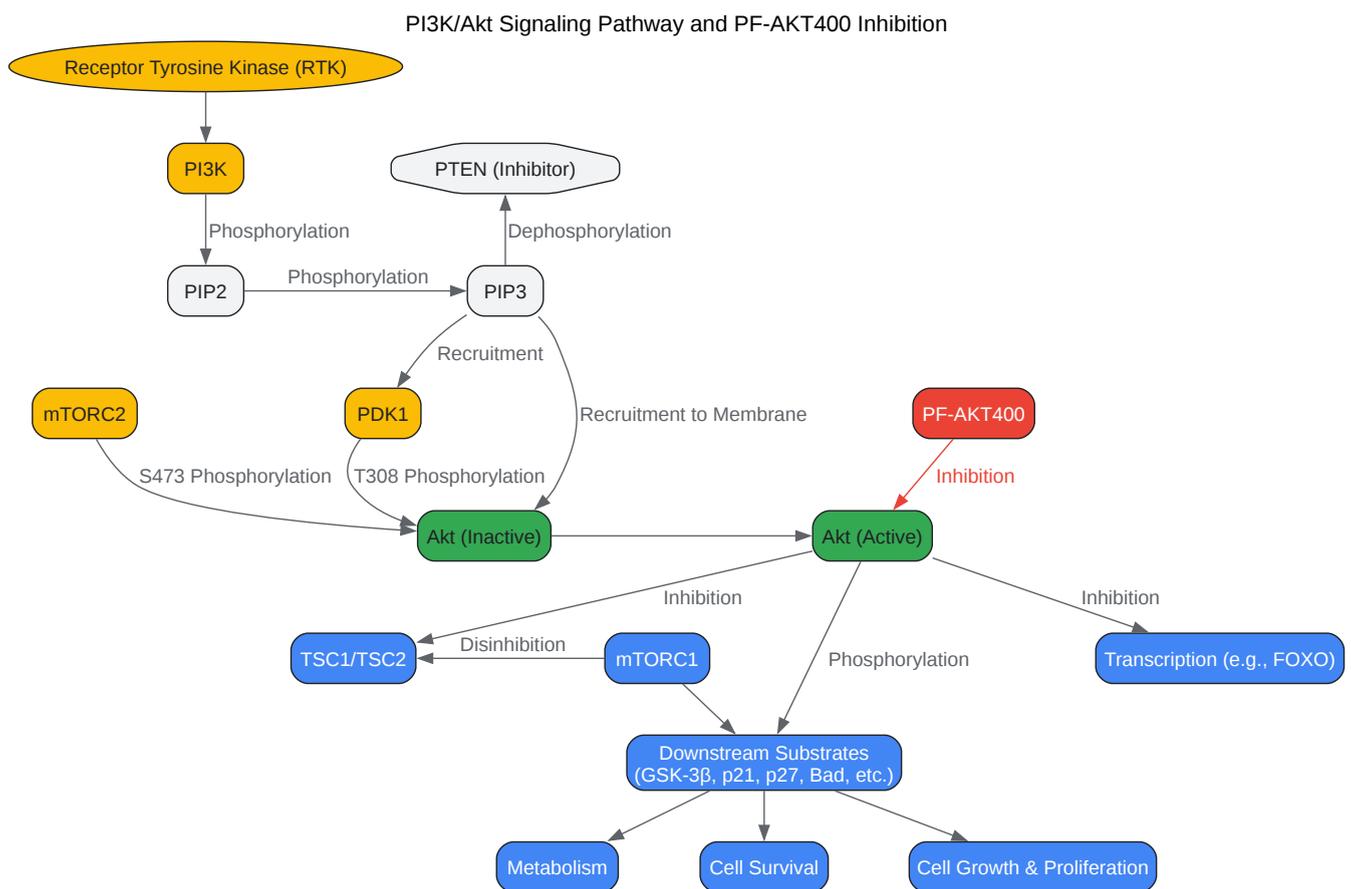
Critical Safety and Handling Notes

- **Intended Use:** **PF-AKT400** is sold for **research purposes only** and is **not for human consumption** [4] [3].
- **Handling:** Always use appropriate personal protective equipment (PPE) when handling the powder and DMSO solutions.

Biological Context: The PI3K/Akt Signaling Pathway

Understanding the pathway is crucial for designing relevant experiments. **PF-AKT400** acts by competitively inhibiting ATP binding to Akt, thereby preventing the phosphorylation and activation of its downstream substrates [5] [1].

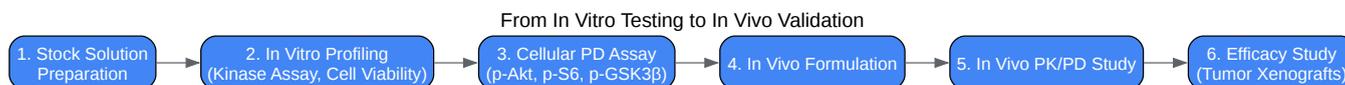
The following diagram illustrates the key nodes of the PI3K/Akt pathway and the point of inhibition by **PF-AKT400**.



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Experimental Workflow for In Vitro to In Vivo Translation

For a comprehensive research project, the following workflow outlines the key steps from initial in vitro testing to in vivo validation.



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References

1. - PF | CAS#:1004990-28-6 | Chemsrce AKT 400 [chemsrc.com]
2. - PF , MedChemExpress 5 mg | Buy Online | Medchem Express AKT 400 [fishersci.co.uk]
3. - PF (AKT protein kinase inhibitor) AKT 400 [abmole.com]
4. - PF | Akt | TargetMol AKT 400 [targetmol.com]
5. PI3K / Akt Signaling [cellsignal.com]

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